GC-MS analysis of 1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride*
CAS No.:	*90389-46-1*
Cat. No.:	*B1590009*

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An Application Note and Protocol for the Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **1-(3-Chlorophenyl)-N-methylmethanamine Hydrochloride**

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive guide for the qualitative and quantitative analysis of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** using Gas Chromatography-Mass Spectrometry (GC-MS). As a substituted phenethylamine derivative, this compound requires specific sample preparation to ensure volatility and thermal stability for GC analysis. This guide details a robust protocol, including the conversion of the hydrochloride salt to its free base, subsequent derivatization, and optimized GC-MS instrument parameters. The methodologies are grounded in established principles for the analysis of polar amines, ensuring accuracy, precision, and reliability for researchers in pharmaceutical development and forensic chemistry. [1][2]

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Introduction and Analytical Principle

1-(3-Chlorophenyl)-N-methylmethanamine is a secondary amine belonging to the substituted phenethylamine class. These compounds are of significant interest in pharmaceutical research and forensic analysis. The hydrochloride salt form, while improving stability and solubility for formulation, is non-volatile and unsuitable for direct GC analysis. Therefore, a critical sample preparation workflow is required.

The core analytical challenge lies in the polar nature of the amine group (-NH-), which can lead to poor chromatographic performance, including peak tailing and adsorption on active sites within the GC system.[3] To circumvent these issues, this protocol employs a two-step sample preparation strategy:

- Basification and Extraction: The hydrochloride salt is neutralized to its more volatile free base form using a suitable base, followed by liquid-liquid extraction into an organic solvent.
- Chemical Derivatization: The active hydrogen on the secondary amine is replaced with a non-polar group, typically a trimethylsilyl (TMS) group. This process, known as silylation, significantly increases the analyte's volatility and thermal stability, resulting in improved peak shape and analytical sensitivity.[4][5]

Gas chromatography then separates the derivatized analyte from other components based on its boiling point and interaction with the stationary phase. Mass spectrometry provides definitive identification through its characteristic mass spectrum and fragmentation pattern, offering high specificity, a hallmark of the GC-MS technique often considered a "gold standard" in substance identification.[1]

Physicochemical Properties

A summary of the key properties of the target analyte is presented below.

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Property	Value	Source
Chemical Name	1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride	N/A
Synonyms	Benzenemethanamine, 3-chloro-N-methyl-, hydrochloride	[6]
CAS Number	90389-46-1	[6]
Molecular Formula	$C_8H_{10}ClN \cdot HCl$	[6]
Molecular Weight	192.09 g/mol	[6]
Structure	N/A	

Experimental Protocols

This section outlines the complete workflow, from sample preparation to data analysis. Adherence to these steps is critical for reproducible and reliable results.

Materials and Reagents

- **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** reference standard (≥98% purity)
- Methanol (HPLC grade)
- Ethyl Acetate (GC grade)
- Sodium Bicarbonate ($NaHCO_3$) solution, 5% (w/v) in deionized water
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Derivatizing Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS)
- Internal Standard (IS), e.g., Eicosane or a deuterated analog

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- 2 mL GC vials with PTFE-lined septa

Instrumentation and Conditions

A standard Gas Chromatograph coupled with a Mass Spectrometer is required. The following table details the recommended starting parameters, which may be optimized for specific instrumentation.[4][7]

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Parameter	Recommended Setting	Rationale
GC System	Agilent 8890 GC, PerkinElmer Clarus 500, or equivalent	Standard, reliable platforms for this type of analysis.
MS System	Agilent 5977 MSD, PerkinElmer Turbomass Gold, or equivalent	Provides necessary sensitivity and mass range.
GC Column	HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm i.d., 0.25 µm film thickness	A robust, general-purpose non-polar column suitable for a wide range of semi-volatile compounds.[4]
Carrier Gas	Helium at a constant flow of 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Injector	Split/Splitless Inlet	
Temperature	260°C	Ensures rapid volatilization of the derivatized analyte without thermal degradation.
Injection Volume	1 µL	Standard volume for capillary columns.
Split Ratio	20:1	Prevents column overloading for moderately concentrated samples; can be adjusted based on sample concentration.
Oven Program	Initial 80°C, hold 2 min; ramp at 15°C/min to 280°C, hold 5 min	This program provides good separation from the solvent front and derivatization byproducts while ensuring elution of the analyte.[4]
MS Transfer Line	280°C	Prevents condensation of the analyte between the GC and MS.

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Ion Source Temp.	230°C	Standard temperature for robust ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard EI energy provides reproducible fragmentation patterns for library matching and structural elucidation.
Acquisition Mode	Full Scan	
Mass Range	m/z 40-500	Covers the expected mass range of the derivatized analyte and its fragments.

Step-by-Step Sample Preparation and Derivatization

The following protocol is designed for the preparation of a standard solution. The same procedure applies to unknown samples.

Step 1: Preparation of Stock Solution

- Accurately weigh 10 mg of **1-(3-Chlorophenyl)-N-methylmethanamine hydrochloride** reference standard.
- Dissolve in 10 mL of methanol to create a 1 mg/mL stock solution.

Step 2: Free Base Extraction

- Pipette 100 µL of the stock solution into a 10 mL glass test tube.
- Add 1 mL of 5% sodium bicarbonate solution. Vortex for 30 seconds to neutralize the hydrochloride and form the free base.
- Add 2 mL of ethyl acetate. Vortex vigorously for 1 minute to extract the free base into the organic layer.
- Centrifuge for 5 minutes at 2000 rpm to separate the layers.

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- Carefully transfer the upper organic (ethyl acetate) layer to a clean test tube containing a small amount of anhydrous sodium sulfate to remove residual water.

Step 3: Derivatization

- Transfer 100 µL of the dried ethyl acetate extract into a 2 mL GC vial.
- Add 100 µL of the derivatizing agent (BSTFA + 1% TMCS).[4]
- Cap the vial tightly and heat at 70°C for 30 minutes in a heating block or oven to facilitate the silylation reaction.[4]
- Allow the vial to cool to room temperature before analysis.

Causality Note: Derivatization is essential because the N-H bond in the secondary amine is polar and can form hydrogen bonds. This leads to interactions with silanol groups on the GC column and inlet liner, causing poor peak shape. BSTFA replaces this "active" hydrogen with a non-polar trimethylsilyl (TMS) group, making the molecule more volatile and less interactive, which is crucial for high-quality chromatographic analysis.[5][8]

Experimental Workflow Diagram

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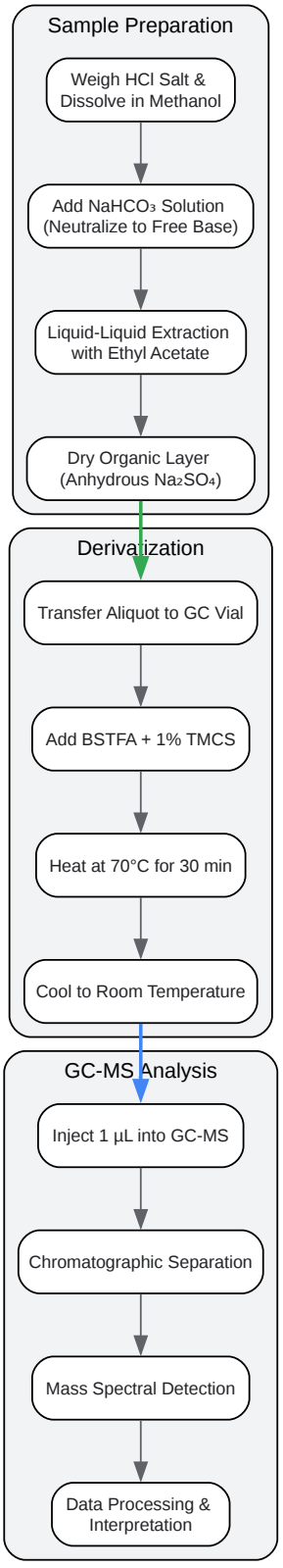

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Caption: Overall workflow for GC-MS analysis.

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Expected Results and Data Interpretation

Chromatogram

A successful analysis will yield a sharp, symmetrical peak for the TMS-derivatized analyte, well-resolved from the solvent front and any potential impurities or derivatization byproducts. The retention time should be consistent across injections under stable chromatographic conditions.

Mass Spectrum and Fragmentation

The mass spectrum provides the molecular fingerprint for identification. For the TMS derivative of 1-(3-Chlorophenyl)-N-methylmethanamine, the nominal molecular weight is 227 g/mol (for the most abundant chlorine isotope, ^{35}Cl). The Electron Ionization (EI) mass spectrum is predicted to show several characteristic ions.

The fragmentation of phenethylamines is well-characterized and typically dominated by alpha-cleavage (cleavage of the C-C bond adjacent to the nitrogen atom).[9]

Predicted Fragmentation Pathway:

- Molecular Ion ($M^{+\cdot}$): A peak at m/z 227 (and a smaller peak at m/z 229 due to the ^{37}Cl isotope) corresponding to the intact derivatized molecule should be observable.
- Alpha-Cleavage (Base Peak): The most favorable fragmentation is the cleavage of the bond between the benzylic carbon and the nitrogen-bearing carbon. This results in a highly stable, resonance-stabilized iminium ion. For the underivatized free base, this fragment is typically at m/z 58. For the TMS-derivative, this cleavage yields a characteristic ion at m/z 130. This is often the base peak (most abundant ion).
- Benzylic Cleavage: Cleavage of the bond between the phenyl ring and the benzylic carbon can also occur, leading to a chlorobenzyl cation at m/z 125 (and m/z 127).

Derivatization Reaction Diagram

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